

Application Notes and Protocols for (Rac)-UK-414495

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Compound of Interest

Compound Name: (Rac)-UK-414495

Cat. No.: B15559976

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Introduction

(Rac)-UK-414495 is a potent and selective inhibitor of Neutral Endopeptidase (NEP), also known as neprilysin. NEP is a zinc-dependent metalloprotease that degrades a variety of bioactive peptides, including Vasoactive Intestinal Peptide (VIP). By inhibiting NEP, **(Rac)-UK-414495** prevents the breakdown of VIP, leading to its increased local concentration and potentiation of its physiological effects. This mechanism of action makes **(Rac)-UK-414495** a valuable tool for studying the physiological roles of VIP and for investigating its therapeutic potential, particularly in conditions such as female sexual arousal disorder where VIP-mediated vasodilation plays a crucial role.^{[1][2]}

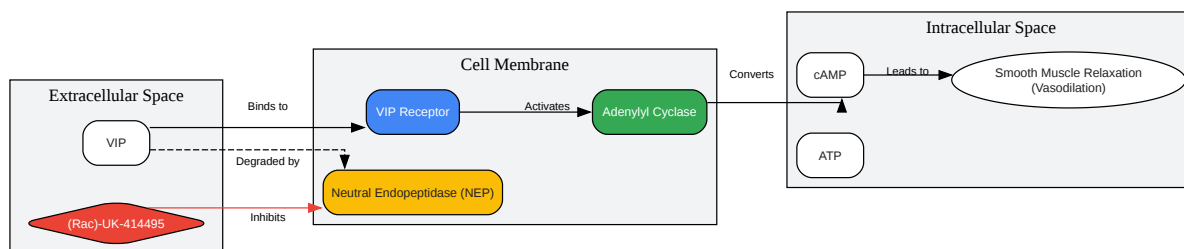
These application notes provide detailed protocols for the use of **(Rac)-UK-414495** in a laboratory setting, covering both in vitro and in vivo experimental designs.

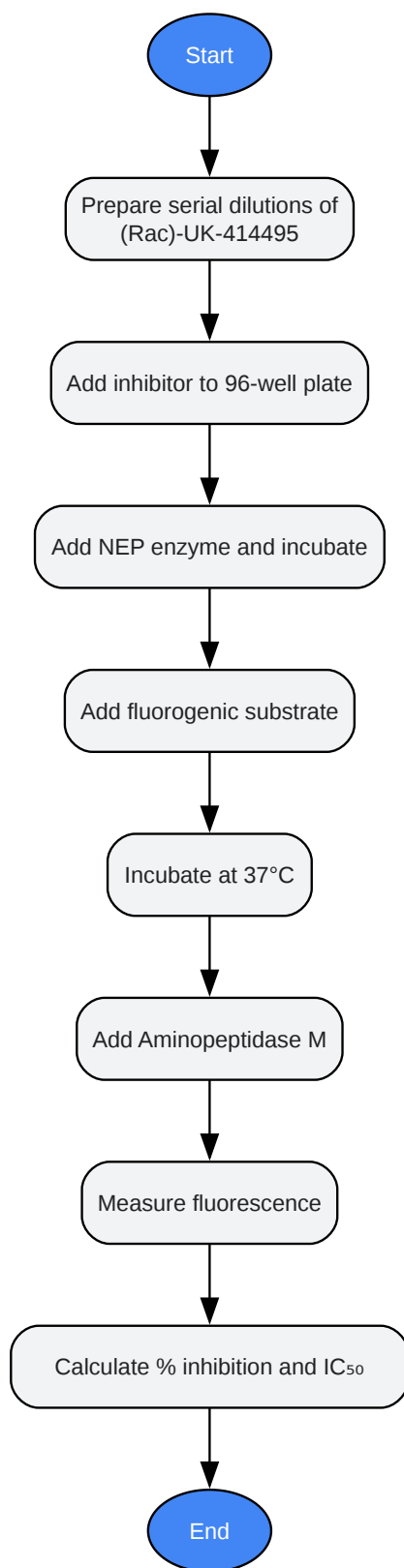
Physicochemical Properties

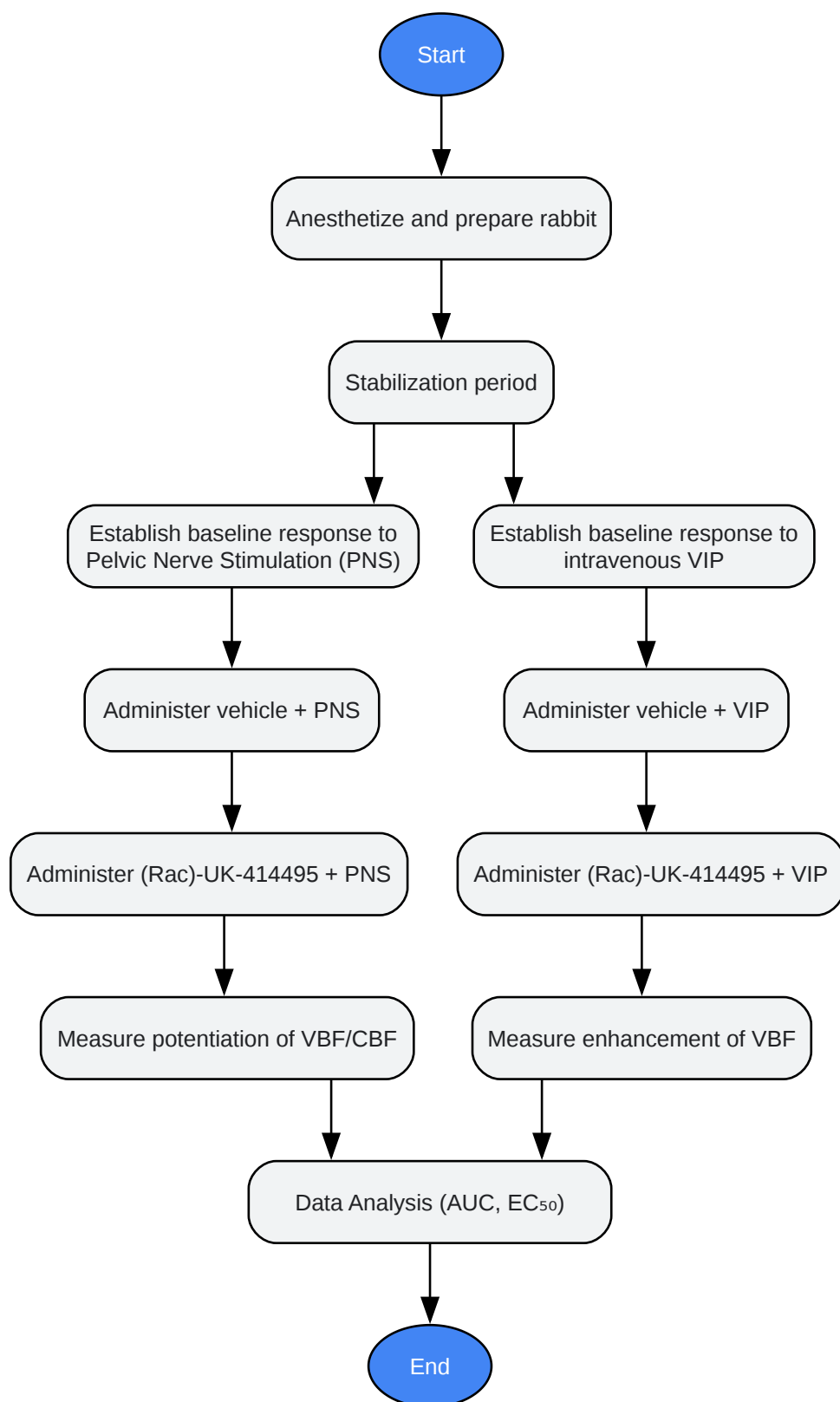
Property	Value
IUPAC Name	(2R)-2-({1-[(5-ethyl-1,3,4-thiadiazol-2-yl)carbamoyl]cyclopentyl}methyl)pentanoic acid
Synonyms	UK-414,495
Molecular Formula	C ₁₆ H ₂₅ N ₃ O ₃ S
Molecular Weight	339.45 g/mol
Target	Neutral Endopeptidase (NEP)

Mechanism of Action

(Rac)-UK-414495 acts as a competitive inhibitor of neutral endopeptidase. NEP is responsible for the degradation of several vasoactive peptides, most notably VIP. In the context of female sexual arousal, VIP is a key neurotransmitter that induces relaxation of smooth muscle in the genital vasculature, leading to increased blood flow and engorgement. By inhibiting NEP, **(Rac)-UK-414495** prolongs the action of endogenous VIP, thereby enhancing and potentiating the vasodilatory response. This leads to a significant increase in genital blood flow. The downstream effects of VIP are mediated through the activation of adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels.







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References

- 1. UK-414,495, a selective inhibitor of neutral endopeptidase, potentiates pelvic nerve-stimulated increases in female genital blood flow in the anaesthetized rabbit - PMC [pmc.ncbi.nlm.nih.gov]
- 2. UK-414,495, a selective inhibitor of neutral endopeptidase, potentiates pelvic nerve-stimulated increases in female genital blood flow in the anaesthetized rabbit - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for (Rac)-UK-414495]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559976#how-to-use-rac-uk-414495-in-a-laboratory-setting]

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